

# In-Depth Technical Guide: Physicochemical Properties of 2-Iodo-2-methylbutane

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## Compound of Interest

Compound Name: **2-Iodo-2-methylbutane**

Cat. No.: **B1604862**

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This guide provides a detailed overview of the core physicochemical properties of **2-Iodo-2-methylbutane**, a key reagent in organic synthesis. The data presented is curated from verified chemical databases to ensure accuracy for research and development applications.

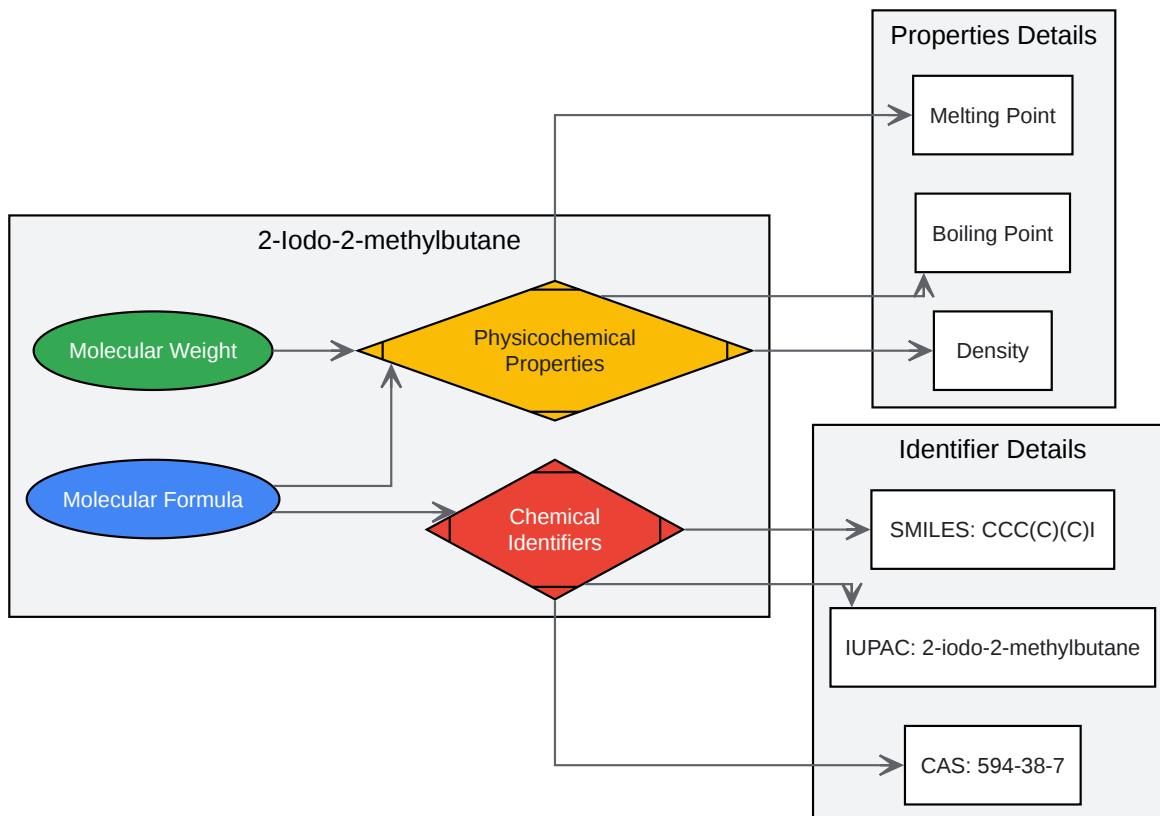
## Quantitative Data Summary

The following table summarizes the key quantitative properties of **2-Iodo-2-methylbutane**.

Property	Value
Chemical Formula	C <sub>5</sub> H <sub>11</sub> I[1][2][3]
Molecular Weight	198.05 g/mol [2][4][5][6]
Exact Mass	198.0453 g/mol [3]
CAS Registry Number	594-38-7[1][3]
Density	1.4937 g/cm <sup>3</sup> at 20 °C[1]
Boiling Point	124.5 °C[1]
Melting Point	-85.6 °C (estimate)[1][5]
Refractive Index	1.498[1]

## Structural and Identifier Information

A clear understanding of the molecule's structure and its various identifiers is crucial for accurate documentation and database searches.



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## References

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